

# synthesis pathways for dibenzyl azelate

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Compound of Interest		
Compound Name:	Dibenzyl azelate	
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An In-depth Technical Guide to the Synthesis of Dibenzyl Azelate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthesis pathways for **dibenzyl azelate**, a significant compound in various industrial applications, including as a plasticizer and a potential component in drug delivery systems. This document details the core methodologies, presents quantitative data in a structured format, and includes visualizations of the synthesis pathways and experimental workflows.

#### Introduction

**Dibenzyl azelate** is the dibenzyl ester of azelaic acid, a nine-carbon dicarboxylic acid. Its synthesis is of interest due to its properties that make it a valuable specialty chemical. The primary methods for its preparation involve the esterification of azelaic acid with benzyl alcohol. This guide will explore three main pathways: Fischer-Speier esterification, synthesis via azelaoyl chloride, and enzymatic synthesis.

## Synthesis Pathways

There are three principal routes for the synthesis of **dibenzyl azelate**, each with distinct advantages and disadvantages in terms of reaction conditions, yield, and environmental impact.

### **Pathway 1: Fischer-Speier Esterification**







This is a direct, acid-catalyzed esterification of azelaic acid with benzyl alcohol. The reaction is reversible and typically requires an acid catalyst and removal of water to drive the equilibrium towards the product.

#### Reaction Scheme:

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